

4-Chloro-7-fluoroquinoline safety, handling, and MSDS information

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Compound of Interest

Compound Name: 4-Chloro-7-fluoroquinoline

Cat. No.: B1368884

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An In-depth Technical Guide to the Safe Handling of 4-Chloro-7-fluoroquinoline

Introduction: **4-Chloro-7-fluoroquinoline** (CAS No. 391-82-2) is a halogenated quinoline derivative that serves as a critical building block in medicinal chemistry and drug development. [1][2] Its structural motif is integral to the synthesis of novel compounds, particularly within the broader class of quinolone antibiotics and other therapeutic agents. The reactivity of the chlorine atom at the 4-position makes it a versatile intermediate for nucleophilic substitution reactions, enabling the construction of more complex molecular architectures.[3]

Given its application in research and pharmaceutical synthesis, a comprehensive understanding of its safety profile and handling requirements is paramount for the protection of laboratory personnel. This guide provides an in-depth analysis of the material's properties, hazards, and the necessary protocols for its safe use, storage, and disposal, specifically tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A foundational aspect of safe handling is a thorough understanding of the substance's physical and chemical characteristics. These properties dictate the appropriate storage conditions and handling procedures.

Property	Value	Source(s)
CAS Number	391-82-2	[1][4][5]
Molecular Formula	C ₉ H ₅ ClFN	[1]
Molecular Weight	181.59 g/mol	[1][5]
Appearance	White solid / powder	[4][5]
Melting Point	73.5 - 77 °C	[4][5]
Boiling Point	259.9 ± 20.0 °C (Predicted)	[4][5][6]
Density	1.366 ± 0.06 g/cm ³ (Predicted)	[4][5][6]
Solubility	Slightly soluble in Chloroform and Methanol	[4][6]
Storage	2-8°C under an inert atmosphere (Nitrogen or Argon)	[4][6][7]

Hazard Identification and Toxicological Insights

4-Chloro-7-fluoroquinoline is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[8]

GHS Hazard Classification:

- Signal Word: Warning / Danger[5]

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[5][9]
- H318 / H319: Causes serious eye damage / Causes serious eye irritation.[5][9]
- H335: May cause respiratory irritation.[5][9]

Toxicological Context: While specific toxicological data for **4-Chloro-7-fluoroquinoline** is not extensively documented, its structural relationship to the fluoroquinolone class of antibiotics warrants a cautious approach.^[7] Fluoroquinolones exert their primary effect by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication.^[10] However, this class of compounds is also associated with a range of potential adverse effects in humans, including musculoskeletal, neurological, and psychiatric events.^{[11][12]} The mechanism for this toxicity is thought to involve interactions with mammalian cell processes and receptors, such as GABAA receptors in the central nervous system.^[11] Therefore, it is scientifically prudent to handle **4-Chloro-7-fluoroquinoline** with the assumption of potential pharmacological activity and toxicity until proven otherwise.

Safe Handling and Exposure Control

A multi-layered approach combining engineering controls, personal protective equipment (PPE), and stringent work practices is essential to minimize exposure.

Engineering Controls

The primary defense against exposure is to handle the material within a controlled environment.

- Ventilation: All handling of **4-Chloro-7-fluoroquinoline** powder should be performed in a properly functioning chemical fume hood to prevent inhalation of dust.^{[7][13]}
- Emergency Equipment: Ensure that eyewash stations and emergency safety showers are readily accessible and in close proximity to the workstation.^{[13][14]}

Personal Protective Equipment (PPE)

PPE provides a crucial barrier between the researcher and the chemical.^[8] The selection of PPE must be based on a thorough risk assessment of the procedures being performed.^[8]

Protection Type	Specification	Rationale & Source(s)
Eye/Face	Chemical safety goggles or a full-face shield.	Protects against dust particles and splashes. Standard safety glasses are insufficient. [14] [15] [16]
Hand	Chemical-resistant, impervious gloves (e.g., Nitrile rubber).	Prevents direct skin contact, which can cause irritation. [14] [16]
Body	Laboratory coat. For larger quantities or tasks with a higher risk of spillage, chemical-resistant coveralls are recommended.	Protects skin and personal clothing from contamination. [15] [16]
Respiratory	A NIOSH-approved N95 respirator or higher.	Required when engineering controls are not sufficient or during spill clean-up to prevent inhalation of aerosolized particles. [8]

Procedural Best Practices

- **Avoidance of Contact:** Do not allow the chemical to come into contact with eyes, skin, or clothing.[\[13\]](#)[\[14\]](#)
- **Dust Mitigation:** Avoid the formation of dust during handling.[\[7\]](#)[\[14\]](#) Use techniques such as careful scooping rather than pouring, or weighing the material in a contained manner.
- **Hygiene:** Wash hands and any exposed skin thoroughly with soap and water after handling and before eating, drinking, or leaving the laboratory.[\[13\]](#)[\[14\]](#)
- **Incompatible Materials:** Keep away from strong oxidizing agents.[\[14\]](#)

Emergency and First-Aid Protocols

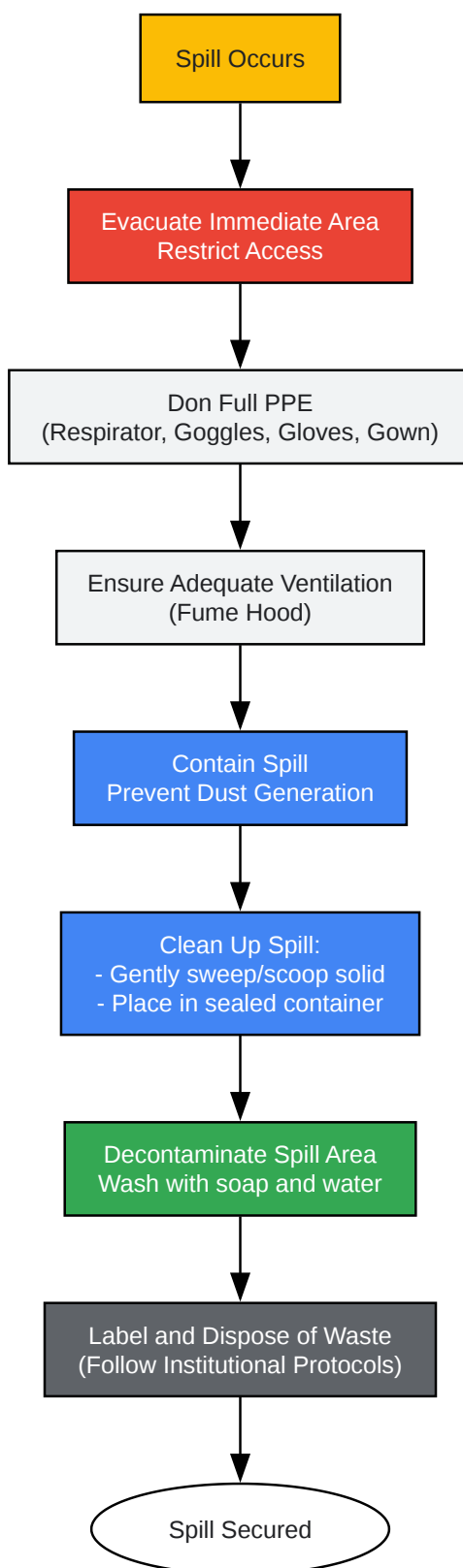
Immediate and appropriate action is critical in the event of an exposure.

- Inhalation: If inhaled, immediately move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[7\]](#)[\[9\]](#)
- Skin Contact: Remove all contaminated clothing. Immediately flush the affected skin with plenty of soap and water for at least 15 minutes.[\[7\]](#)[\[13\]](#)[\[14\]](#) If skin irritation occurs or persists, seek medical advice.[\[14\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing. Remove contact lenses if present and easy to do.[\[7\]](#)[\[9\]](#)[\[14\]](#) Seek immediate medical attention from an ophthalmologist.
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[7\]](#)[\[13\]](#)

Accidental Release and Firefighting Measures

Spill Response Protocol

A systematic approach is required to safely manage a spill. The following workflow should be adopted.



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Caption: Workflow for handling an accidental spill of **4-Chloro-7-fluoroquinoline**.

Detailed Spill Steps:

- Personal Precautions: Use personal protective equipment as detailed above. Avoid breathing dust and ensure adequate ventilation.[7]
- Environmental Precautions: Prevent the product from entering drains or waterways.[7]
- Containment and Cleanup: Carefully sweep up the spilled solid material, avoiding dust generation.[7][14] Shovel the material into a suitable, closed, and properly labeled container for disposal.[7][14]

Firefighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Hazardous Combustion Products: In a fire, toxic fumes may be produced, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[14]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][14]

Storage and Disposal

Storage: For long-term stability and safety, store **4-Chloro-7-fluoroquinoline** in a tightly sealed container in a refrigerator (2-8°C).[4][6] The storage area should be dry and well-ventilated. It is recommended to store the material under an inert atmosphere, such as argon or nitrogen, to prevent potential degradation.[4][6][7]

Disposal: Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations. It is recommended to use a licensed professional waste disposal service to manage the disposal of this material and any contaminated packaging.[9] Do not dispose of it via household waste or sewer systems.

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